

# Proper Disposal of L-Glutathione reduced-<sup>13</sup>C<sub>2</sub>,<sup>15</sup>N: A Step-by-Step Guide

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## Compound of Interest

Compound Name: *L-Glutathione reduced-<sup>13</sup>C<sub>2</sub>,<sup>15</sup>N*

Cat. No.: B3155966

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This guide provides essential safety and logistical information for the proper disposal of **L-Glutathione reduced-<sup>13</sup>C<sub>2</sub>,<sup>15</sup>N**, a stable isotope-labeled compound. Adherence to these procedures is critical for maintaining laboratory safety and regulatory compliance.

## Immediate Safety and Handling

**L-Glutathione reduced-<sup>13</sup>C<sub>2</sub>,<sup>15</sup>N** is labeled with stable isotopes and is not radioactive.[1] Therefore, its disposal protocol aligns with that of the unlabeled L-Glutathione, focusing on its chemical properties.[1][2] While some safety data sheets (SDS) classify L-Glutathione as non-hazardous, others indicate potential for irritation or other health effects.[3][4] It is prudent to handle this compound with care, utilizing appropriate personal protective equipment (PPE).

Recommended Personal Protective Equipment (PPE):

- **Gloves:** Wear suitable chemical-resistant gloves.[5]
- **Eye Protection:** Use safety goggles with side protection.[5]
- **Respiratory Protection:** In case of dust formation, a particulate filter respirator is necessary. [5][6]
- **Lab Coat:** A standard lab coat should be worn to protect clothing.

## Quantitative Data Summary

The following table summarizes key information derived from safety data sheets for L-Glutathione.

Parameter	Information
CAS Number	70-18-8 (for unlabeled L-Glutathione)
Appearance	White, hygroscopic powder.[7]
Stability	Stable under normal conditions.[4][8]
Incompatible Materials	Strong oxidizing agents.[7][8]
Storage Conditions	Keep container tightly closed in a dry, well-ventilated place. For long-term storage, keep at -20°C or -80°C.[9]
Fire Hazard	Non-combustible. Not considered a significant fire risk, but containers may burn. May emit corrosive fumes in a fire.[6][9]
Spill Cleanup	Use dry clean-up procedures to avoid generating dust.[6][7] Collect material in a clean, dry, sealable, and labeled container for disposal.

## Step-by-Step Disposal Protocol

This protocol outlines the standard procedure for disposing of **L-Glutathione reduced-13C2,15N**.

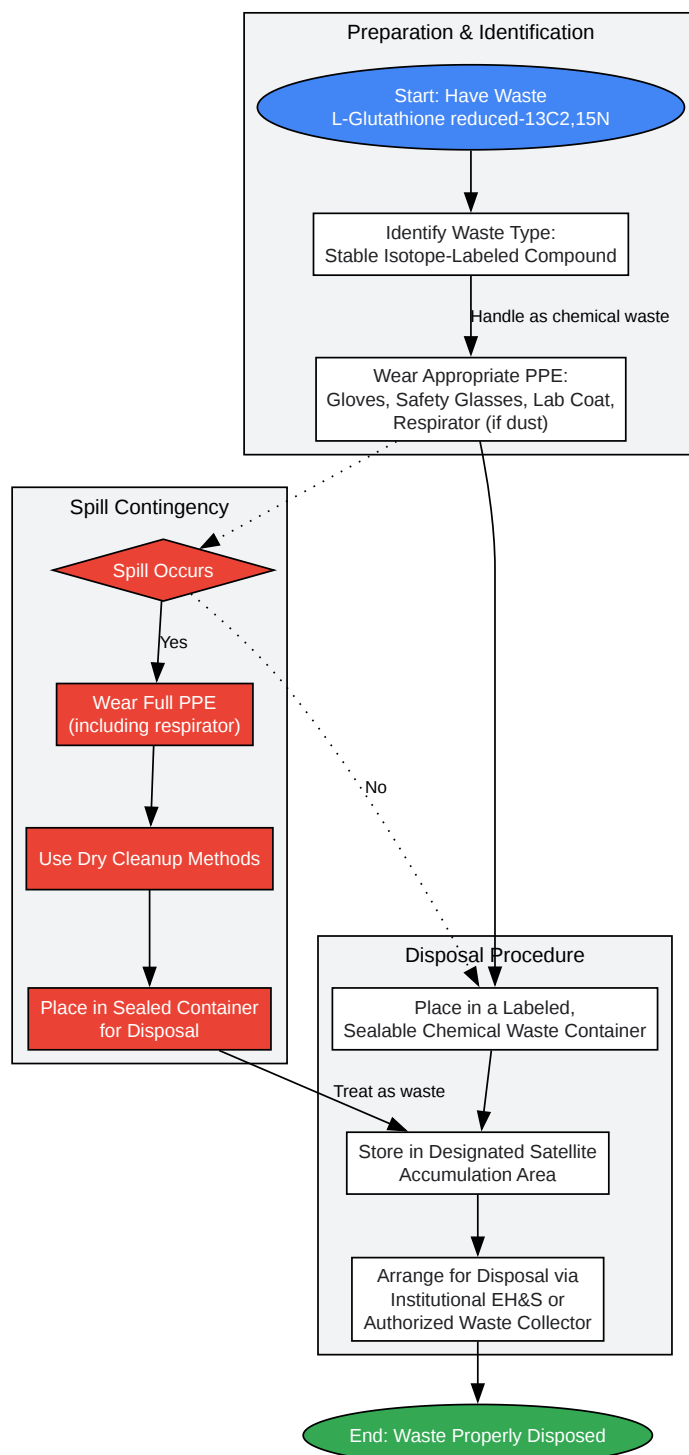
- Waste Identification and Segregation:
  - Since **L-Glutathione reduced-13C2,15N** is a stable isotope-labeled compound, it does not require separate disposal as radioactive waste.[1]
  - Treat it as a chemical waste. Do not mix with general laboratory waste.[1]
- Containerization:

- Place the waste **L-Glutathione reduced-13C2,15N**, including any contaminated materials like weighing paper or pipette tips, into a designated and appropriate chemical waste container.
- The container must be clean, dry, and sealable.[\[6\]](#)
- Labeling:
  - Clearly label the waste container with its contents: "Waste **L-Glutathione reduced-13C2,15N**".
  - Ensure the label includes the full chemical name to avoid any ambiguity.
- Storage of Waste:
  - Store the sealed waste container in a designated satellite accumulation area within the laboratory.
  - Keep the container closed except when adding waste.
- Disposal Request and Collection:
  - Dispose of the contents and container at an authorized hazardous or special waste collection point.[\[6\]](#)[\[9\]](#)
  - Follow your institution's specific procedures for chemical waste pickup, which typically involves contacting the Environmental Health and Safety (EH&S) department.[\[2\]](#)
- Spill Management:
  - In case of a spill, avoid breathing dust and ensure the area is well-ventilated.[\[6\]](#)[\[9\]](#)
  - Wear appropriate PPE, including gloves, safety glasses, and a dust respirator.[\[6\]](#)
  - Use dry cleanup methods such as sweeping or vacuuming (with an explosion-proof vacuum) to collect the spilled material.[\[6\]](#)
  - Place the collected material into a sealed container for disposal as chemical waste.[\[6\]](#)

- Wash the spill area with large amounts of water, preventing runoff into drains.[6]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **L-Glutathione reduced- $^{13}\text{C}_2,^{15}\text{N}$** .

Disposal Workflow for L-Glutathione reduced- $^{13}\text{C}_2,^{15}\text{N}$ [Click to download full resolution via product page](#)Caption: Disposal workflow for **L-Glutathione reduced- $^{13}\text{C}_2,^{15}\text{N}$** .

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